

Safe handling and storage procedures for 3-Hydroxy-3-methylbutanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-3-methylbutanenitrile

Cat. No.: B077339

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Application Notes and Protocols for 3-Hydroxy-3-methylbutanenitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **3-Hydroxy-3-methylbutanenitrile** (CAS No. 13635-04-6). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. The following table summarizes key data for **3-Hydroxy-3-methylbutanenitrile**.

Property	Value
Molecular Formula	C ₅ H ₉ NO
Molecular Weight	99.13 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	114-116 °C at 30 mmHg
Density	0.959 g/mL at 20 °C
Flash Point	97 °C (closed cup)
Vapor Pressure	0.0288 mmHg at 25 °C
Refractive Index	n _{20/D} 1.430
Solubility	Information not readily available, assumed to be soluble in organic solvents.

Hazard Identification and Safety Precautions

3-Hydroxy-3-methylbutanenitrile is classified as a hazardous substance. Understanding its toxicological profile is essential for safe handling.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.

GHS Pictogram:



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Caption: GHS pictogram for substances that may cause less serious health effects.

Personal Protective Equipment (PPE):

A risk assessment should be conducted before handling this chemical to determine the appropriate PPE. The following are general recommendations:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent splashes.
- Hand Protection: Wear nitrile rubber gloves. Inspect gloves for any signs of degradation or puncture before and during use.
- Skin and Body Protection: A lab coat should be worn. For larger quantities or in case of potential for significant splashing, chemical-resistant aprons and sleeves should be used.
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are not sufficient, a respirator with an appropriate organic vapor cartridge is necessary.

Handling and Storage Procedures

Handling:

- Always handle **3-Hydroxy-3-methylbutanenitrile** within a certified chemical fume hood to minimize inhalation exposure.

- Avoid contact with skin, eyes, and clothing.
- Ground and bond containers when transferring material to prevent static discharge, which could be an ignition source.
- Use spark-proof tools and explosion-proof equipment.
- Prepare dilutions and handle reactions in appropriate reaction vessels with adequate containment.
- Do not eat, drink, or smoke in areas where this chemical is handled.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is between 2-8°C.[1][2][3]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Keep away from heat, sparks, and open flames.
- Containers should be clearly labeled with the chemical name and all relevant hazard warnings.

Experimental Protocols

The following are summaries of standard methodologies for determining key safety parameters. These protocols are based on internationally recognized guidelines.

Determination of Flash Point (Pensky-Martens Closed-Cup Method)

This protocol is a generalized procedure based on the ASTM D93 standard.

Objective: To determine the lowest temperature at which the vapors of the substance will ignite.

Apparatus: Pensky-Martens closed-cup tester.

Procedure:

- Sample Preparation: Fill the test cup with the **3-Hydroxy-3-methylbutanenitrile** sample to the specified level.
- Apparatus Assembly: Place the lid on the cup and ensure a tight seal.
- Heating: Begin heating the sample at a slow, constant rate (5-6 °C/min).
- Stirring: Stir the sample continuously at a specified speed to ensure uniform temperature distribution.
- Ignition Source Application: At regular temperature intervals, apply the test flame or ignition source to the vapor space of the cup.
- Observation: The flash point is the lowest temperature at which a flash is observed inside the cup.
- Barometric Pressure Correction: The observed flash point should be corrected to the standard atmospheric pressure.

Acute Oral Toxicity Assessment (OECD Guideline 423: Acute Toxic Class Method)

Objective: To determine the acute oral toxicity of a substance and classify it according to the GHS.[\[4\]](#)

Principle: A stepwise procedure is used where a small number of animals are dosed at a defined starting dose level. The outcome of this step (mortality or evident toxicity) determines the next dose level.

Animal Model: Typically, rats of a single sex (usually females) are used.

Procedure:

- Dose Preparation: The test substance is typically administered as a solution or suspension in an appropriate vehicle (e.g., water, corn oil).
- Administration: A single dose is administered to the animals by gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Stepwise Dosing:
 - Start with a group of 3 animals at a predetermined dose level (e.g., 300 mg/kg).
 - If no mortality occurs, the next higher dose level is used in another group of animals.
 - If mortality occurs, the next lower dose level is tested.
- Classification: The substance is classified into a GHS category based on the dose levels at which mortality is observed.

Acute Inhalation Toxicity Assessment (OECD Guideline 403: Acute Inhalation Toxicity)

Objective: To determine the health hazards likely to arise from short-term exposure to an airborne substance.

Principle: Animals are exposed to the test substance as a vapor, aerosol, or gas for a defined period (typically 4 hours) in an inhalation chamber.

Animal Model: Typically, rats are used.

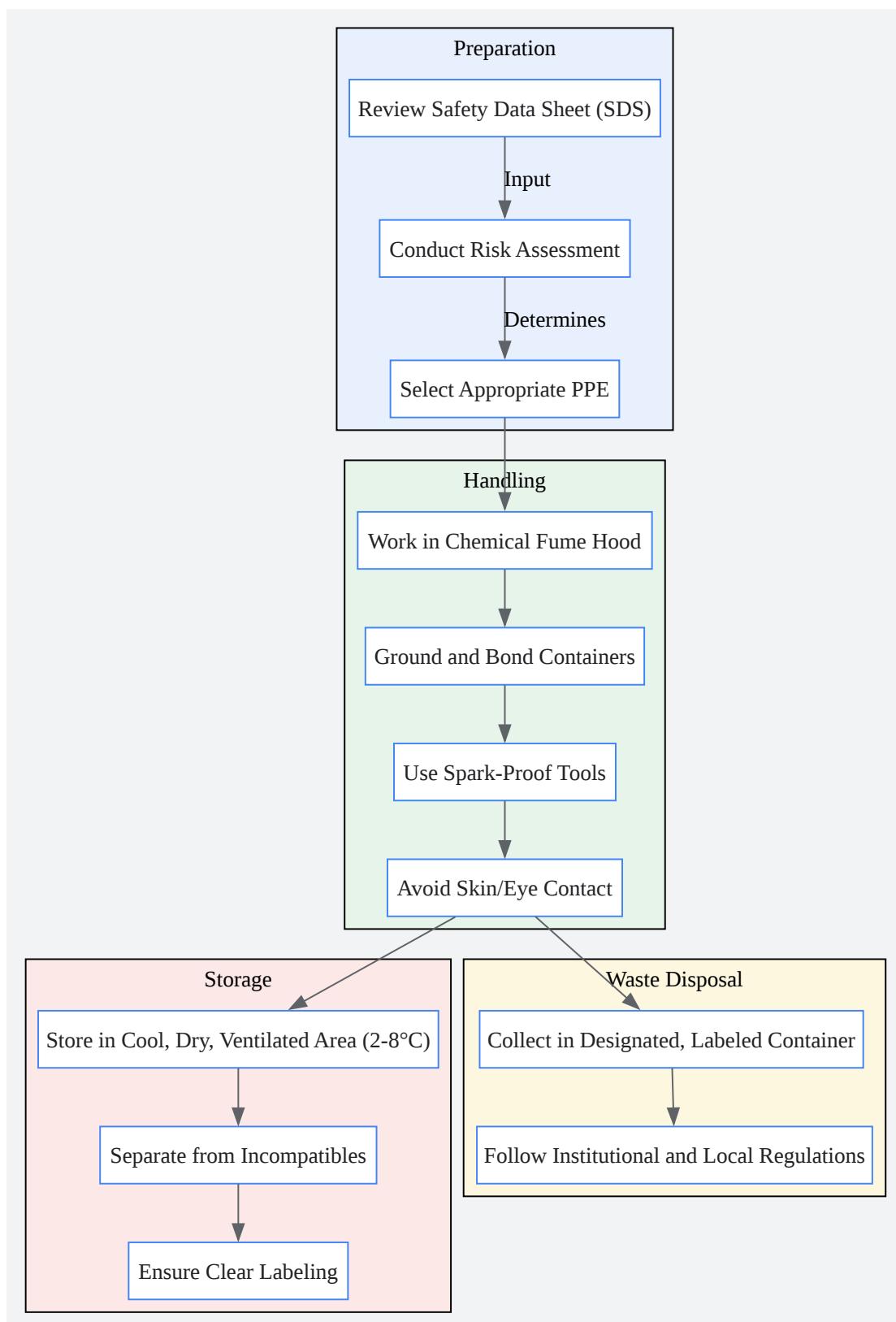
Procedure:

- Atmosphere Generation: A dynamic inhalation exposure system is used to generate a stable and measurable concentration of the test substance in the air.
- Exposure: Groups of animals are exposed to different concentrations of the test substance for a fixed duration.

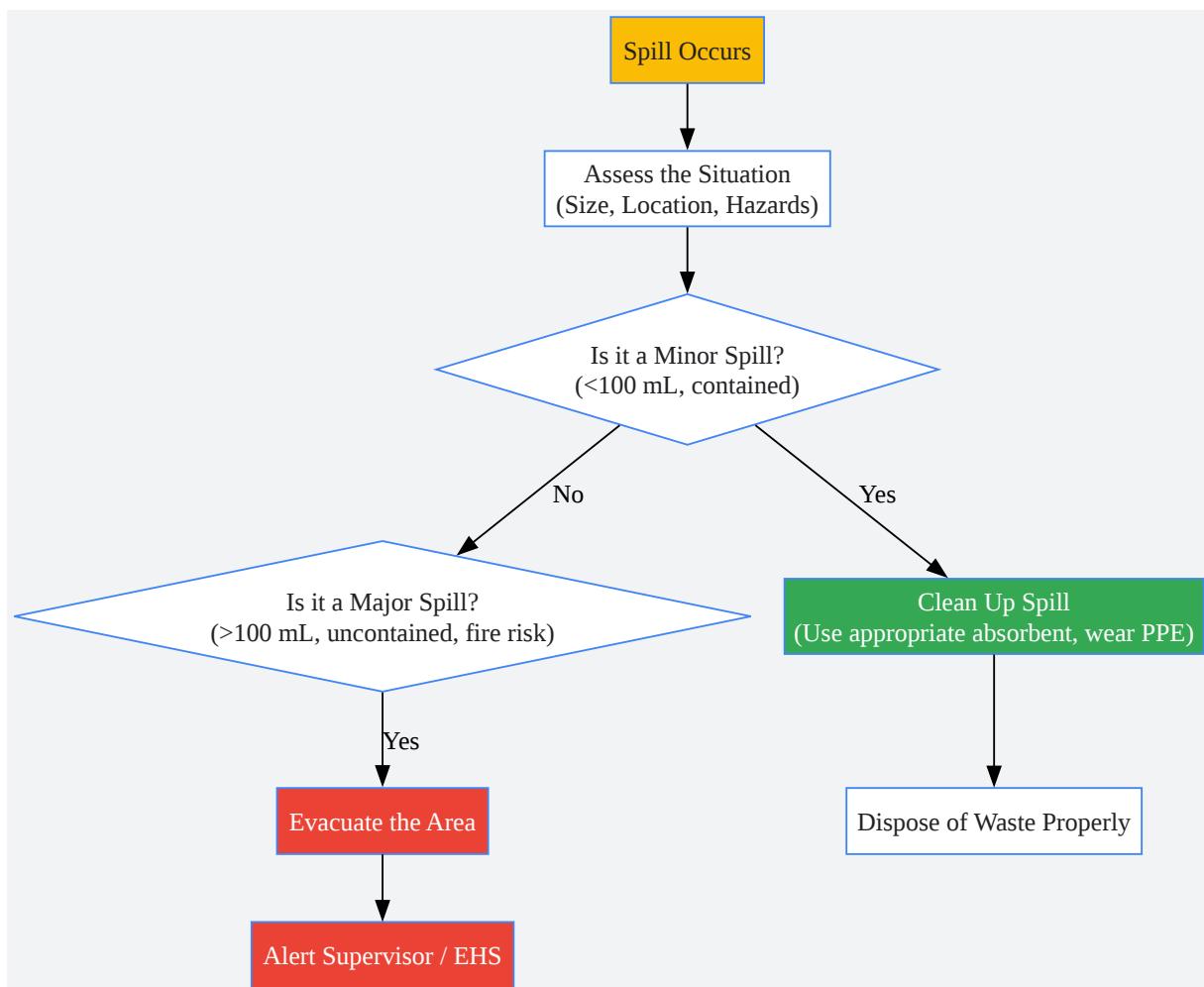
- Monitoring: The concentration of the test substance in the inhalation chamber is monitored throughout the exposure period.
- Observation: Animals are observed for signs of toxicity during and after exposure for at least 14 days. Mortality and body weight changes are recorded.
- Data Analysis: The median lethal concentration (LC50) is calculated, which is the concentration expected to cause death in 50% of the test animals.

Visualized Workflows

The following diagrams illustrate key logical relationships for the safe handling of **3-Hydroxy-3-methylbutanenitrile**.

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Caption: A logical workflow for the safe handling of **3-Hydroxy-3-methylbutanenitrile**.

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Caption: A decision tree for responding to a spill of **3-Hydroxy-3-methylbutanenitrile**.

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- To cite this document: BenchChem. [Safe handling and storage procedures for 3-Hydroxy-3-methylbutanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077339#safe-handling-and-storage-procedures-for-3-hydroxy-3-methylbutanenitrile]

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